

# Essential Safety and Logistical Information for Handling Hydergine (Co-dergocrine mesylate)

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## Compound of Interest

Compound Name: Hydergine

Cat. No.: B1212901

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemical compounds is paramount. This document provides essential procedural guidance for the safe use of **Hydergine** (Co-dergocrine mesylate), a substance requiring careful management in a laboratory setting.

## Personal Protective Equipment (PPE)

When handling **Hydergine**, particularly in its powdered form, a comprehensive personal protective equipment protocol is mandatory to prevent skin and respiratory exposure.<sup>[1][2][3]</sup> All PPE should be approved under appropriate standards such as NIOSH (US) or EN 166 (EU).<sup>[2]</sup>

PPE Component	Specification	Purpose
Gloves	Double-layered, chemotherapy-rated nitrile gloves. <sup>[1]</sup>	To prevent skin contact with the compound.
Gown	Disposable, solid-front gown with a back closure. <sup>[1]</sup>	To protect clothing and skin from contamination.
Eye/Face Protection	Safety goggles or a face shield. <sup>[2][4]</sup>	To protect eyes and face from splashes or dust.
Respiratory Protection	A respirator is necessary when handling the powder form. <sup>[2]</sup>	To prevent inhalation of the compound.

## Handling and Storage

**Hydergine** should be handled in a designated area, such as a laboratory fume hood or another form of local exhaust ventilation, to minimize exposure.[2][3] It is crucial to avoid the formation of dust and aerosols during handling.[2][3] After handling, it is important to wash hands and any other exposed skin thoroughly.[2][3]

Store the compound in a tightly closed container in a dry and well-ventilated place.[2] It should be kept away from heat, sparks, open flames, and other ignition sources.[5][6] **Hydergine** is incompatible with strong oxidizing agents.[3][4]

## Spill and Exposure Procedures

In the event of a spill, evacuate the area and ensure adequate ventilation.[2] Avoid breathing in any dust.[2] Spilled material should be swept up or vacuumed into a suitable, closed container for disposal, taking care not to generate dust.[3][4]

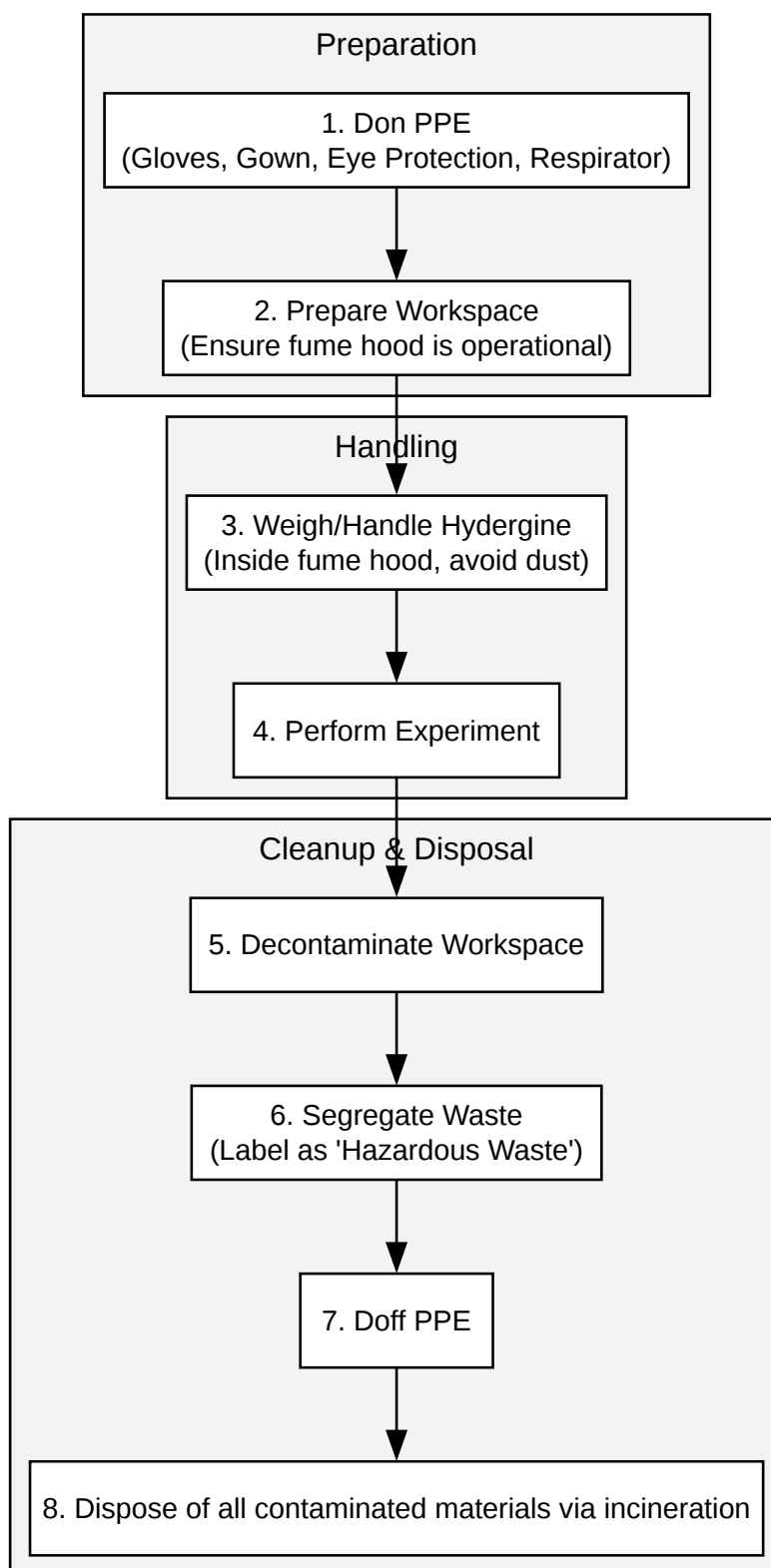
If inhaled, the individual should be moved to fresh air.[2] In case of skin contact, the affected area should be washed with soap and water.[2] For eye contact, rinse immediately with plenty of water for at least 15 minutes.[2] In all cases of exposure, seek medical attention.[2]

## Disposal Plan

All materials contaminated with **Hydergine**, including unused product, empty containers, and used PPE, must be treated as hazardous "chemotherapy waste".[1] The recommended method for final disposal is high-temperature incineration by a licensed hazardous waste disposal company.[1] Do not let the product enter drains.[2]

## Procedural Workflow for Handling Hydergine

The following diagram outlines the standard operating procedure for the safe handling of **Hydergine** from receipt to disposal.



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*Safe handling workflow for **Hydergine**.*

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